

# Understanding Product Y06137: A Case of Mistaken Identity

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## Compound of Interest

Compound Name: Y06137  
Cat. No.: B15568974

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Initial inquiries regarding the proper disposal procedures for a substance identified as "Y06137" have revealed a case of product misidentification. The product code Y06137 does not correspond to a chemical or laboratory substance but rather to a BaseClip Fit Kit for Yakima BaseLine Roof Rack Towers.<sup>[1][2]</sup> This component is used for mounting roof racks onto vehicles.

Given that Y06137 is a consumer hardware product and not a chemical reagent, the requested information regarding experimental protocols, signaling pathways, and detailed chemical handling procedures are not applicable. The product is composed of padded stainless steel clips and molded rubber pads.<sup>[1][2]</sup>

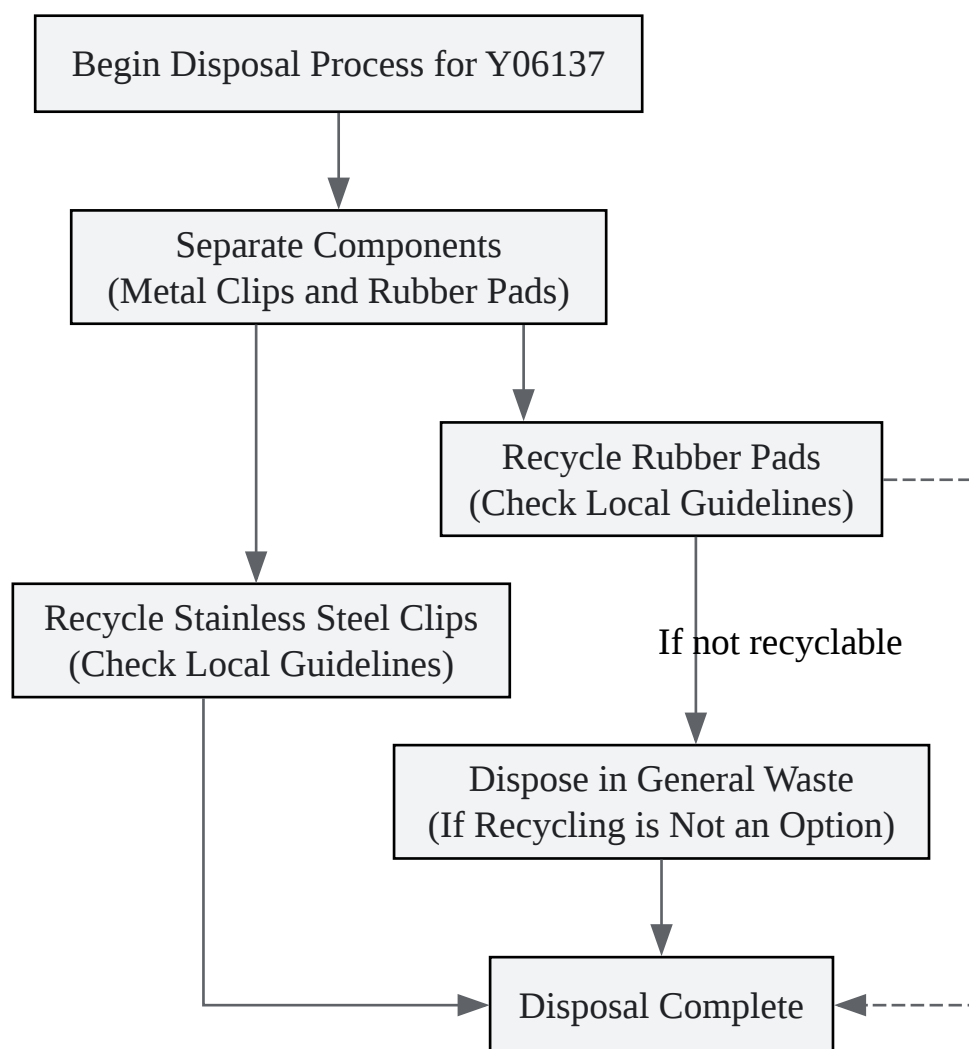
## Proper Disposal Procedures for Y06137

As Y06137 is a consumer good, its disposal should follow local regulations for solid waste. There are no specific hazardous material protocols required for this product under normal circumstances.

Recommended Disposal Steps:

- **Separate Materials:** For optimal recycling, separate the metal components (stainless steel clips) from the rubber pads.
- **Recycling:**
  - The stainless steel clips can be recycled with other scrap metals. Check with your local recycling facility for specific instructions on metal recycling.
  - The rubber pads may be recyclable, depending on the capabilities of your local recycling program. Consult your local waste management provider for guidance on rubber recycling.
- **General Waste:** If recycling is not available or feasible, the components can be disposed of in the general solid waste stream.

A simplified workflow for the disposal of **Y06137** is outlined below:



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#### Disposal Workflow for **Y06137** Components.

It is important to note that while the product itself does not pose a chemical hazard in the laboratory sense, a California Proposition 65 warning indicates that it may contain Phthalates and Antimony Oxide, which are known to the State of California to cause cancer.[1][2] This warning is common for many consumer products and does not typically alter general disposal procedures, but underscores the importance of handling consumer goods with an awareness of their material composition.

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## References

- [1. etrailer.com \[etrailer.com\]](#)
- [2. etrailer.com \[etrailer.com\]](#)
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